

Understanding the Molecule: Structure, Reactivity, and Applications

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Compound of Interest

Compound Name: (4-Bromo-2-ethyl-phenyl)-
acetonitrile

Cat. No.: B8613282

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(4-Bromo-2-ethyl-phenyl)-acetonitrile belongs to the class of substituted benzyl cyanides. The presence of the nitrile group ($-C\equiv N$) is of primary toxicological concern, as it can be metabolized to release cyanide ions, which are potent inhibitors of cellular respiration. The bromo- and ethyl-substituents on the phenyl ring modify the molecule's lipophilicity and metabolic profile but do not fundamentally alter the primary hazards associated with the nitrile functional group.

These compounds are valuable intermediates in organic synthesis, particularly in the pharmaceutical and agrochemical industries.[1][2][3] The nitrile can be hydrolyzed to form a carboxylic acid or reduced to an amine, while the bromine atom allows for various cross-coupling reactions to build more complex molecules.[3]

Caption: Chemical structure of **(4-Bromo-2-ethyl-phenyl)-acetonitrile**.

Hazard Identification and Toxicological Profile

Based on analogous compounds, **(4-Bromo-2-ethyl-phenyl)-acetonitrile** is anticipated to be highly toxic if swallowed, in contact with skin, or if inhaled.[4][5][6][7] The primary mechanism of toxicity is the potential for metabolic release of cyanide.

- Acute Toxicity (Oral, Dermal, Inhalation): Expected to be Category 2 or 3.[4][5][8] Ingestion of even small quantities may be fatal.[9] Skin absorption is a significant route of exposure, and contact can lead to systemic toxic effects.[9] Inhalation of dusts or aerosols can be fatal.[8][9]
- Skin Corrosion/Irritation: Causes skin irritation.[4][7]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[4][7]
- Respiratory Irritation: May cause respiratory irritation.[7]
- Long-Term Exposure: The toxicological properties have not been thoroughly investigated for this specific molecule, but chronic exposure to nitriles can pose significant health risks.[6][7]

GHS Hazard Pictograms (Anticipated):

Pictogram	Hazard Class
Skull and Crossbones	Acute Toxicity (Fatal or Toxic)
Exclamation Mark	Skin/Eye Irritation, Respiratory Irritation

Physical and Chemical Properties

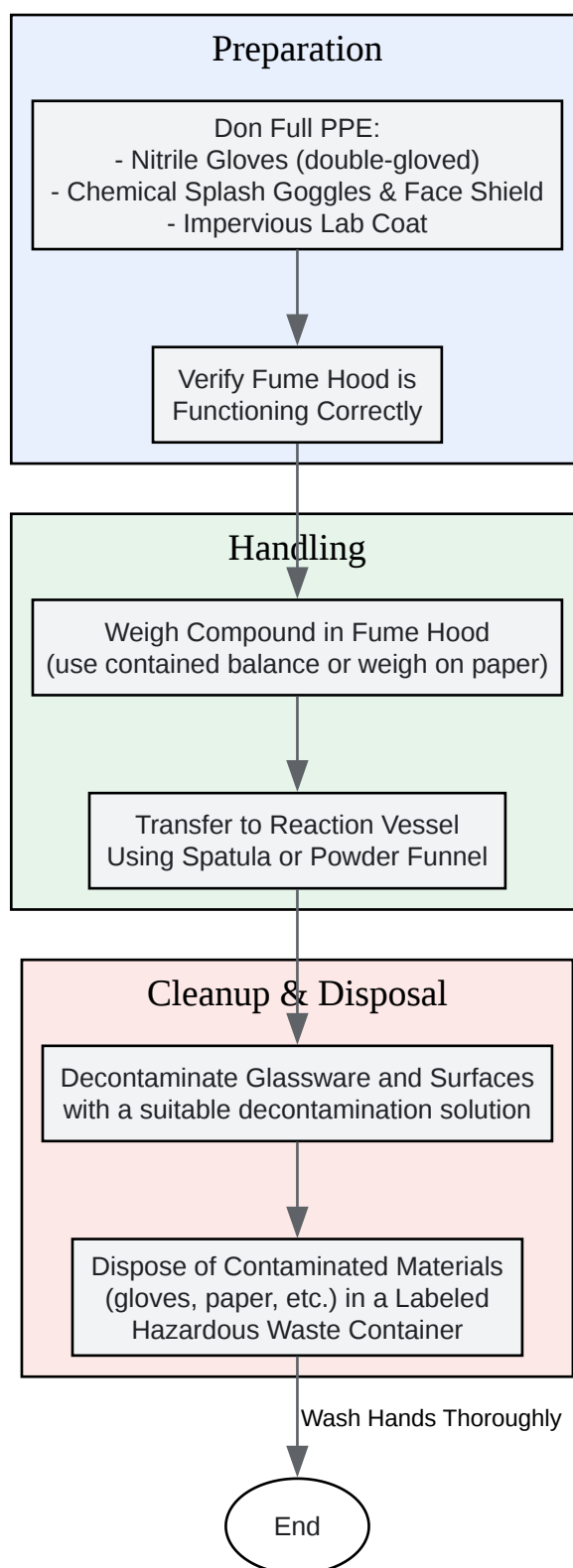
The precise physical and chemical properties of **(4-Bromo-2-ethyl-phenyl)-acetonitrile** are not documented. However, we can infer likely characteristics from its structural analogues.

Property	Inferred Value/Observation	Source (Analogue)
Appearance	White to off-white or pale brown crystalline solid/mass.	[10][11]
Molecular Formula	C ₁₀ H ₁₀ BrN	-
Molecular Weight	224.10 g/mol	-
Melting Point	Likely in the range of 40-60 °C.	[10][11]
Boiling Point	High; likely >250 °C at atmospheric pressure.	[11]
Solubility	Insoluble or slightly soluble in water. Soluble in organic solvents like methanol, chloroform, and ethyl acetate.	[10][11]
Stability	Stable under normal storage conditions.[4]	[4][6]
Flash Point	Likely >100 °C.	[11]

Safe Handling and Personal Protective Equipment (PPE)

Given the high acute toxicity, all handling of **(4-Bromo-2-ethyl-phenyl)-acetonitrile** must be performed within a certified chemical fume hood.[5][7] A designated area for working with this compound should be established.

Experimental Workflow for Safe Handling:



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Caption: A generalized workflow for the safe handling of highly toxic solids.

Mandatory Personal Protective Equipment (PPE):

- **Respiratory Protection:** For any operations outside of a fume hood or where aerosol generation is possible, a NIOSH-approved respirator with organic vapor cartridges is required.[8][12]
- **Hand Protection:** Impervious gloves, such as nitrile, must be worn.[6][8] It is advisable to double-glove. Gloves must be inspected before use and disposed of properly after handling. [6]
- **Eye Protection:** Chemical safety goggles and a face shield are mandatory.[6][7][8]
- **Skin and Body Protection:** A lab coat, closed-toe shoes, and long pants are required. For larger quantities, impervious protective clothing may be necessary.[8]

Storage and Incompatibility

Proper storage is critical to maintaining the stability of the compound and preventing hazardous reactions.

- **Storage Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area. [6][8] The storage area should be locked and accessible only to authorized personnel.[5]
- **Incompatible Materials:** Avoid strong oxidizing agents and strong bases.[4] Contact with strong acids can liberate highly toxic hydrogen cyanide gas.[9]

Accidental Release and First Aid Measures

Emergency Spill Protocol:

- **Evacuate:** Immediately evacuate the area of the spill.
- **Isolate:** Secure the area and prevent entry.
- **Ventilate:** Ensure the area is well-ventilated (if safe to do so).
- **PPE:** Don appropriate PPE, including respiratory protection.

- Containment: For a solid spill, carefully sweep up the material to avoid creating dust and place it in a suitable, closed container for disposal.[6][7] For a solution, absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container.[8]
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of all contaminated materials as hazardous waste according to local regulations.[5]

First Aid Procedures:

- Inhalation: Immediately move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[4][6][8]
- Skin Contact: Immediately remove all contaminated clothing.[5][8] Wash the affected area with plenty of soap and water for at least 15 minutes.[4][8] Seek immediate medical attention.[4][5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[4] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[4][5][8] Never give anything by mouth to an unconscious person.[6] Seek immediate medical attention.[4][5][6][8]

Note to Physician: Treatment for exposure may be similar to that for cyanide poisoning.

Disposal Considerations

All waste containing **(4-Bromo-2-ethyl-phenyl)-acetonitrile** must be treated as acutely toxic hazardous waste. Dispose of surplus and non-recyclable solutions to a licensed disposal company.[6] Do not allow the material to enter drains or the environment.[13]

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